

(R)-3-hydroxycyclopentanone: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxycyclopentanone

Cat. No.: B2513457

[Get Quote](#)

CAS Number: 109905-53-5

This in-depth guide serves as a core technical resource for researchers, scientists, and drug development professionals interested in **(R)-3-hydroxycyclopentanone**. This chiral cyclic β -hydroxy ketone is a valuable building block in the synthesis of a variety of biologically active molecules and natural products. This document provides a comprehensive overview of its chemical and physical properties, synthesis, and key applications, with a focus on experimental details and data presentation for practical laboratory use.

Chemical and Physical Properties

(R)-3-hydroxycyclopentanone is a colorless oil at room temperature. A summary of its key physical and chemical properties is presented in Table 1. This data is crucial for its handling, characterization, and use in chemical reactions.

Property	Value	Source
CAS Number	109905-53-5	[1] [2] [3]
Molecular Formula	C5H8O2	[1] [2] [4]
Molecular Weight	100.12 g/mol	[1] [2] [3] [4]
Appearance	Colorless oil	[5]
Storage Temperature	2-8°C	[6]
Boiling Point	210.0 ± 33.0 °C (Predicted)	[6]
Density	1.217 ± 0.06 g/cm3 (Predicted)	[6]
pKa	14.15 ± 0.20 (Predicted)	[6]
LogP	0.10030	[2] [6]
Topological Polar Surface Area	37.3 Å ²	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]

Synthesis of (R)-3-hydroxycyclopentanone

The enantioselective synthesis of (R)-3-hydroxycyclopentanone is a key challenge and an area of active research. The primary strategies involve the enzymatic resolution of a racemic mixture or the asymmetric reduction of a prochiral precursor.

Chemoenzymatic Resolution Strategy

A widely employed method for obtaining enantiomerically pure (R)-3-hydroxycyclopentanone is through the kinetic resolution of racemic 3-hydroxycyclopentanone using a lipase. This biocatalytic approach offers high enantioselectivity under mild reaction conditions. A general workflow for this strategy is depicted below.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 109905-53-5|(R)-3-Hydroxycyclopentan-1-one|BLD Pharm [bldpharm.com]
- 2. (R)-3-hydroxycyclopentanone | CAS#:109905-53-5 | Chemsoc [chemsrc.com]
- 3. Cyclopentanone, 3-hydroxy-, (R)- | C5H8O2 | CID 643078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Hydroxycyclopentanone | C5H8O2 | CID 10796707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cyclopentanone, 3-hydroxy-, (3R)- synthesis - chemicalbook [chemicalbook.com]
- 6. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [(R)-3-hydroxycyclopentanone: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2513457#r-3-hydroxycyclopentanone-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com